

An In-Depth Technical Guide to the Chemical and Physical Properties of Diethylpropion

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Compound of Interest

Compound Name: *Diethylpropion*

Cat. No.: *B1665973*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylpropion is a sympathomimetic amine belonging to the phenethylamine, amphetamine, and cathinone classes, primarily utilized as a short-term anorectic agent in the management of obesity.^{[1][2]} Its pharmacological activity is attributed to its effects on the central nervous system, leading to appetite suppression.^{[3][4][5]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **diethylpropion** and its commonly used hydrochloride salt, presenting data in a structured format for ease of reference and comparison. Detailed experimental protocols for key property determinations and a visualization of its primary signaling pathway are also included to support research and development activities.

Chemical and Physical Properties

The chemical and physical characteristics of **diethylpropion** and **diethylpropion** hydrochloride are summarized below. These properties are crucial for understanding the compound's behavior in various physiological and pharmaceutical contexts.

Table 1: Chemical Identity of Diethylpropion and Diethylpropion Hydrochloride

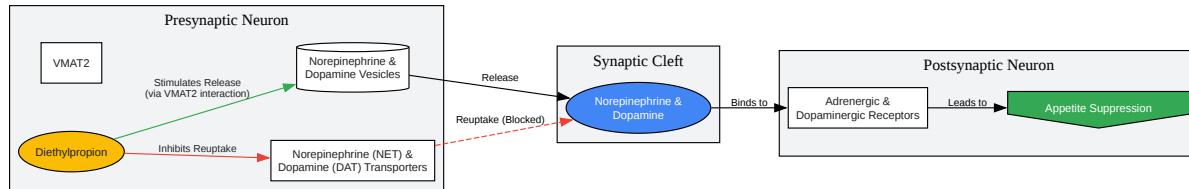
Property	Diethylpropion	Diethylpropion Hydrochloride
IUPAC Name	2-(diethylamino)-1-phenylpropan-1-one[1]	2-(diethylamino)-1-phenylpropan-1-one;hydrochloride[3]
CAS Registry Number	90-84-6[1][6]	134-80-5[3][7]
Molecular Formula	C ₁₃ H ₁₉ NO[1][8]	C ₁₃ H ₂₀ CINO[3][9]
Molecular Weight	205.30 g/mol [1][8][10]	241.76 g/mol [6][7][9]
Chemical Structure	A propiophenone with a diethylamino group at the alpha-position.[1]	The hydrochloride salt of diethylpropion.[4]

Table 2: Physicochemical Properties of Diethylpropion and Diethylpropion Hydrochloride

Property	Diethylpropion	Diethylpropion Hydrochloride
Physical Description	Solid[1]	White or creamy white, small crystals or crystalline powder with a characteristic, mildly aromatic odor.[1]
Melting Point	Not specified	Decomposes at 168 °C[1][6]
Boiling Point	140 °C at 6 mm Hg[11]	Not applicable
Solubility	Not specified	1 g is soluble in approximately 0.6 mL of water, 0.6 mL of chloroform, 1 mL of absolute methanol, and 1 mL of alcohol. It is practically insoluble in ether.[1]
pKa	8.2 (estimated)[1]	Not applicable
LogP	2.8[1][10]	Not applicable
Stability	Not specified	Stable in dry air.[1]

Mechanism of Action and Signaling Pathway

Diethylpropion is a central nervous system stimulant.[12] Its primary mechanism of action involves increasing the levels of the neurotransmitters norepinephrine and dopamine in the synaptic cleft.[3][13] It is believed to stimulate the release of these catecholamines from nerve terminals and inhibit their reuptake.[3][13] The elevated levels of norepinephrine and dopamine in the brain are thought to suppress appetite and hunger signals.[3] It has also been theorized that **diethylpropion** may indirectly affect leptin levels, a hormone that signals satiety, and inhibit neuropeptide Y, a chemical messenger that initiates eating.[3]



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Caption: Proposed mechanism of action of **diethylpropion** in the neuronal synapse.

Experimental Protocols

The following are generalized, standard methodologies for determining key physicochemical properties of a solid compound like **diethylpropion** hydrochloride.

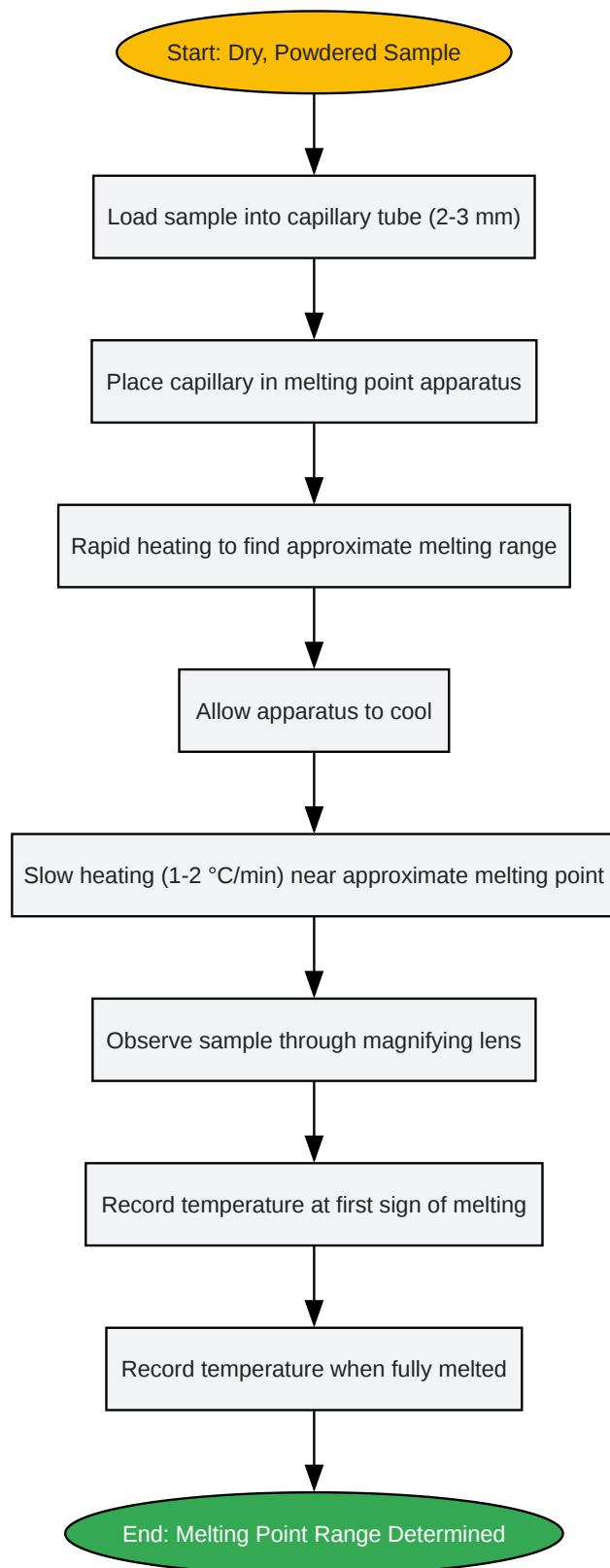
Melting Point Determination

Objective: To determine the temperature range over which the solid substance transitions to a liquid.

Methodology: Capillary Melting Point Method[14][15]

- Sample Preparation: A small amount of the dry, finely powdered **diethylpropion** hydrochloride is loaded into a capillary tube, which is sealed at one end. The sample is packed to a height of 2-3 mm by tapping the tube.[16]
- Apparatus: A calibrated melting point apparatus (e.g., Mel-Temp or similar device) is used. [14]
- Procedure:
 - The capillary tube containing the sample is placed in the heating block of the apparatus.

- For an unknown sample, a rapid heating rate is initially used to determine an approximate melting range.
- The apparatus is allowed to cool, and a fresh sample is used for a more precise determination.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[\[16\]](#)
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow.



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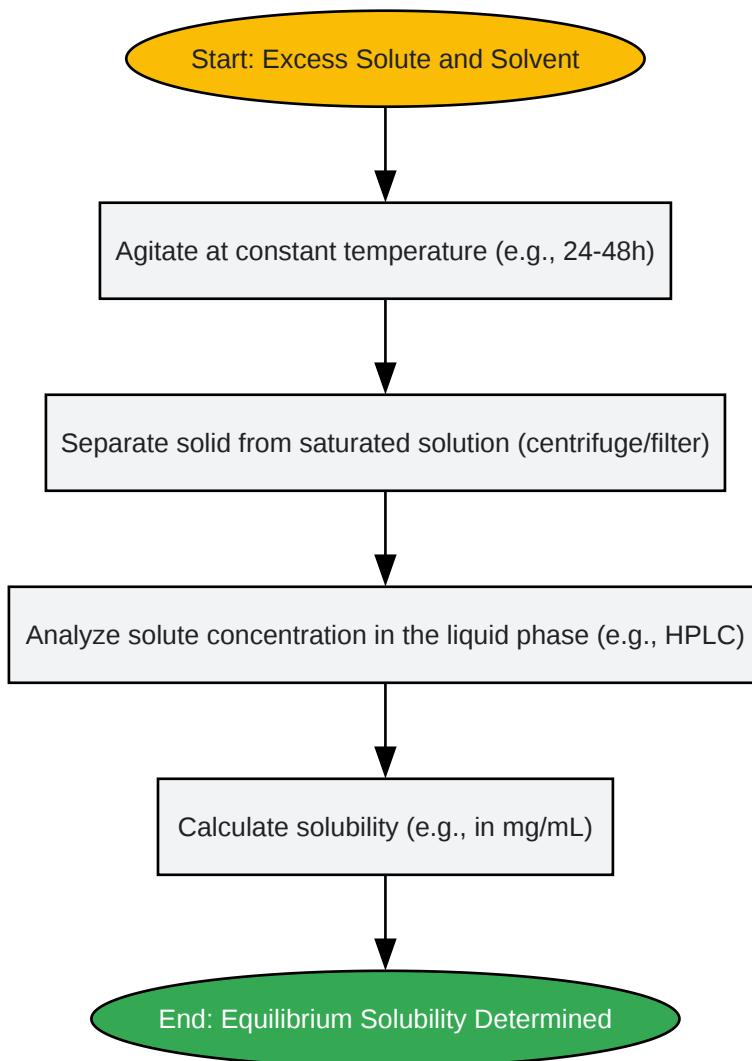
Caption: Experimental workflow for melting point determination.

Solubility Determination

Objective: To determine the concentration of a solute in a saturated solution at a specific temperature.

Methodology: Shake-Flask Method[17][18]

- Preparation: An excess amount of **diethylpropion** hydrochloride is added to a known volume of the solvent (e.g., water, chloroform, methanol, alcohol) in a sealed container.[17]
- Equilibration: The container is agitated (e.g., using a shaker bath) at a constant temperature (e.g., 37 ± 1 °C for biopharmaceutical studies) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).[18][19] The presence of undissolved solid confirms that the solution is saturated.[18]
- Sample Separation: After equilibration, the undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid changes in temperature during this step.
- Analysis: The concentration of **diethylpropion** hydrochloride in the clear supernatant or filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.[20]
- Replicates: The experiment is performed in triplicate to ensure the reliability of the results. [19]



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Caption: Experimental workflow for solubility determination via the shake-flask method.

Conclusion

This technical guide provides essential chemical and physical data for **diethylpropion** and its hydrochloride salt, crucial for professionals in research and drug development. The tabulated properties, detailed mechanism of action, and standardized experimental protocols offer a foundational understanding of this compound. This information is intended to facilitate further investigation and application of **diethylpropion** in a scientific and development context.

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